

# Cortistatin-14 antibody validation for western blot and IHC

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| Compound Name:       | Cortistatin-14 |           |
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# Cortistatin-14 Antibody Technical Support Center

Welcome to the technical support center for the **Cortistatin-14** antibody. This resource provides detailed troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in successfully validating this antibody for Western Blot (WB) and Immunohistochemistry (IHC) applications.

### **Frequently Asked Questions (FAQs)**

Q1: What is **Cortistatin-14** and what is its function?

**Cortistatin-14** (CST-14) is a neuropeptide that shows structural and functional similarities to somatostatin-14.[1][2] It is primarily expressed in the cortex and hippocampus.[2] CST-14 binds to all five somatostatin receptors (sst1-sst5), the ghrelin receptor (GHS-R1a), and the Masrelated G protein-coupled receptor MrgX2.[2][3][4] Its functions include the depression of neuronal activity and modulation of sleep.[1]

Q2: What is the expected molecular weight of Cortistatin-14 in a Western Blot?

The precursor protein for **Cortistatin-14** is expected to have a molecular weight of approximately 10-11 kDa.[5]

Q3: How should I store the Cortistatin-14 antibody?



For long-term storage, it is recommended to aliquot the antibody and store it at -20°C. Avoid repeated freeze-thaw cycles. For short-term storage, 4°C is suitable.[5]

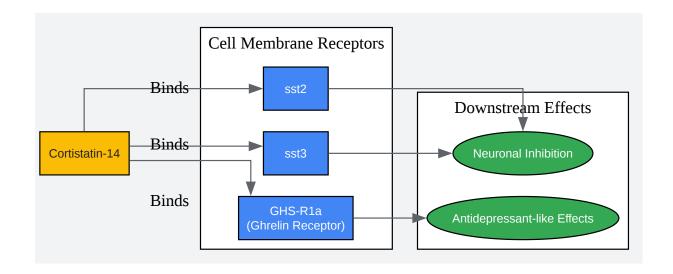
Q4: Has this antibody been validated in species other than human?

Reactivity with rat samples has been reported in scientific literature.[5] For other species, it is recommended to perform initial validation experiments.

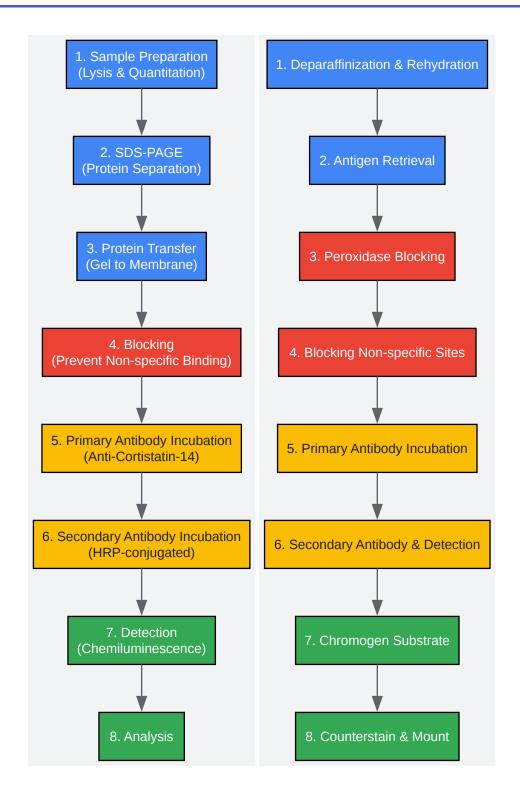
## **Cortistatin-14 Signaling Pathway**

**Cortistatin-14** exerts its biological effects by binding to several G-protein coupled receptors, primarily the somatostatin receptors (sst1-5) and the ghrelin receptor (GHS-R1a). This interaction can initiate downstream signaling cascades that influence neuronal activity.









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